

Navigating the Safe Disposal of Bicalutamide-d4: A Procedural Guide

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Compound of Interest

Compound Name: Bicalutamide-d4

Cat. No.: B563003

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For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for the proper disposal of **Bicalutamide-d4**, a deuterated analogue of the non-steroidal anti-androgen, Bicalutamide. Adherence to these procedures is critical to maintaining a safe laboratory environment and ensuring regulatory compliance.

Hazard Profile of Bicalutamide-d4

Bicalutamide-d4 is classified with specific health hazards that necessitate careful handling and disposal. The following table summarizes its key hazard information.

Hazard Classification	GHS Hazard Statement	Description
Carcinogenicity	H351	Suspected of causing cancer[1][2]
Skin Irritation	H315	Causes skin irritation[1][2]
Eye Irritation	H319	Causes serious eye irritation[1][2]
Specific target organ toxicity (single exposure)	H335	May cause respiratory irritation[1][2]
Reproductive Toxicity	H360	May damage fertility or the unborn child[2]
Hazardous to the Aquatic Environment	H410	Very toxic to aquatic life with long lasting effects[2]

Procedural Steps for Proper Disposal

The disposal of **Bicalutamide-d4** must be managed as hazardous waste due to its toxicological profile. Under no circumstances should this compound be disposed of down the drain or in regular trash.[3][4]

Step 1: Personal Protective Equipment (PPE)

Before handling **Bicalutamide-d4** for disposal, ensure appropriate PPE is worn. This includes:

- Safety goggles to protect from eye contact.
- Chemical-resistant gloves (e.g., nitrile) to prevent skin contact.
- A lab coat to protect clothing and skin.
- A properly fitted respirator if there is a risk of inhaling dust.

Step 2: Waste Segregation and Collection

All waste materials contaminated with **Bicalutamide-d4** must be collected and segregated as hazardous chemical waste. This includes:

- Solid Waste: Unused or expired **Bicalutamide-d4**, contaminated personal protective equipment (gloves, etc.), and any lab supplies such as weighing paper or contaminated bench liners. This solid waste should be collected in a designated, clearly labeled hazardous waste container.^[5] The original manufacturer's container can be used if it is in good condition.^[5]^[6]
- Liquid Waste: Solutions containing **Bicalutamide-d4** should be collected in a separate, compatible, and clearly labeled hazardous waste container. Do not mix with other solvent waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.
- Sharps Waste: Any sharps, such as needles or broken glass contaminated with **Bicalutamide-d4**, must be disposed of in a designated sharps container that is also labeled as hazardous waste.^[5]

Step 3: Labeling of Hazardous Waste Containers

Proper labeling of waste containers is crucial for safety and compliance. The label must include:

- The words "Hazardous Waste".^[7]^[8]
- The full chemical name: "**Bicalutamide-d4**". Avoid using abbreviations or chemical formulas.^[7]^[8]
- A clear indication of the associated hazards (e.g., "Toxic," "Carcinogen").^[7]
- The accumulation start date (the date the first piece of waste is placed in the container).

Step 4: Storage of Hazardous Waste

Designate a specific, secure area within the laboratory as a Satellite Accumulation Area (SAA) for the temporary storage of hazardous waste.^[7] This area should be away from general lab traffic and drains. Key storage requirements include:

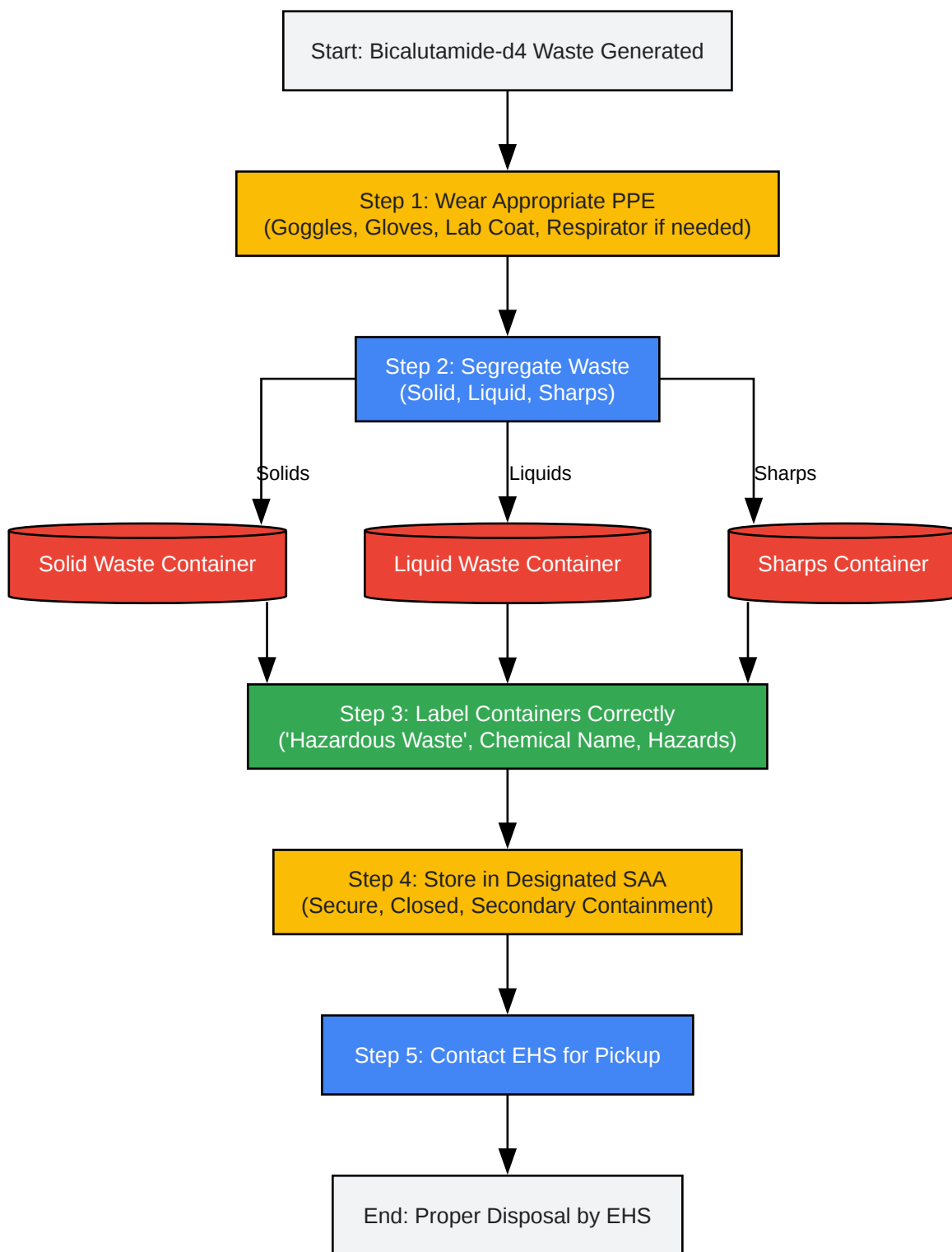
- **Container Integrity:** Waste containers must be in good condition, compatible with the chemical, and always kept securely closed except when adding waste.[\[5\]](#)[\[7\]](#)[\[8\]](#)
- **Secondary Containment:** Place waste containers in a secondary container, such as a chemical-resistant tray or bin, to contain any potential leaks or spills.[\[5\]](#)[\[8\]](#) The secondary container should be able to hold at least 110% of the volume of the largest container it holds.
[\[5\]](#)
- **Segregation:** Store **Bicalutamide-d4** waste away from incompatible materials.

Step 5: Arranging for Disposal

Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for the hazardous waste. Do not attempt to dispose of the waste through a commercial waste vendor without explicit approval and guidance from your EHS office.

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **Bicalutamide-d4**.



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